

Cerium(III) Iodide: A Comprehensive Technical Guide

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Compound of Interest

Compound Name: Cerium(III) iodide

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An In-depth Examination of the Chemical Formula, Structure, Properties, and Applications of **Cerium(III) Iodide** for Researchers and Drug Development Professionals.

Cerium(III) iodide (CeI_3) is an inorganic compound that has garnered significant interest in various fields of chemical synthesis and materials science. As a source of the cerium(III) ion, it serves as a crucial precursor for the generation of organocerium reagents, which are highly valued in organic chemistry for their unique reactivity and selectivity. This guide provides a detailed overview of the chemical and physical properties of **Cerium(III) iodide**, comprehensive experimental protocols for its synthesis, and an exploration of its applications, particularly those relevant to synthetic and medicinal chemistry.

Chemical Formula and Structure

The chemical formula for **Cerium(III) iodide** is CeI_3 .^[1] It is an ionic compound consisting of cerium in its +3 oxidation state and three iodide anions.

Cerium(III) iodide adopts an orthorhombic crystal structure, and it is isostructural with plutonium(III) bromide (PuBr_3).^{[2][3]} In this structure, the cerium(III) ions exhibit an 8-coordinate geometry, described as a bicapped trigonal prismatic arrangement.^[1] While the general crystal structure type is established, specific lattice parameters and the precise space group for **Cerium(III) iodide** are not readily available in the surveyed literature.

Physicochemical Properties

Cerium(III) iodide is a yellow crystalline solid that is highly hygroscopic, meaning it readily absorbs moisture from the air.[1] When exposed to air, it can turn brown due to the liberation of iodine.[4] It is soluble in water and polar organic solvents such as acetone.[1] A summary of its key quantitative properties is presented in Table 1.

Table 1: Physical and Chemical Properties of **Cerium(III) iodide**

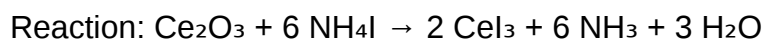
Property	Value	References
Chemical Formula	CeI ₃	[1]
Molar Mass	520.83 g/mol	[3]
Appearance	Yellow solid/powder	[1]
Melting Point	760-766 °C	[1][5]
Boiling Point	1400 °C	
Density	5.68 g/cm ³	[5]
Solubility	Soluble in water and acetone	[1]

Experimental Protocols

The utility of **Cerium(III) iodide**, particularly in organic synthesis, is highly dependent on its anhydrous form. The presence of water can deactivate the organometallic reagents derived from it. Below are detailed methods for the preparation of anhydrous **Cerium(III) iodide**.

Protocol 1: Synthesis from Cerium(III) Oxide and Ammonium Iodide

This method is adapted from established procedures for preparing anhydrous rare-earth halides from their respective oxides.[6][7]



Materials:

- Cerium(III) oxide (Ce₂O₃)

- Ammonium iodide (NH_4I)
- Quartz reaction tube
- Tube furnace
- Inert atmosphere (Argon or Nitrogen) supply

Procedure:

- Thoroughly mix Cerium(III) oxide with a significant excess of ammonium iodide (e.g., a 1:10 molar ratio) in a mortar and pestle.
- Place the mixture into a quartz tube.
- Position the tube in a tube furnace and connect it to a system that allows for a slow flow of inert gas and the safe venting of ammonia and water vapor.
- Slowly heat the furnace to approximately 400 °C under a continuous, slow flow of inert gas. Maintain this temperature for several hours to ensure the reaction goes to completion and the excess ammonium iodide sublimates away.
- After the reaction is complete, slowly cool the furnace to room temperature under the inert atmosphere.
- The resulting anhydrous **Cerium(III) iodide** should be handled and stored under strictly anhydrous and inert conditions, for example, in a glovebox.

Protocol 2: Dehydration of Hydrated Cerium(III) Iodide

This protocol is adapted from a well-established procedure for the dehydration of Cerium(III) chloride heptahydrate and is applicable to the preparation of other anhydrous cerium halides.

[8][9]

Materials:

- Hydrated **Cerium(III) iodide** ($\text{CeI}_3 \cdot x\text{H}_2\text{O}$)

- Round-bottom flask
- Vacuum pump
- Oil bath
- Heat gun
- Inert atmosphere (Argon) supply

Procedure:

- Place the powdered hydrated **Cerium(III) iodide** in a round-bottom flask.
- Connect the flask to a vacuum line and evacuate to a pressure of 0.1-0.2 mm Hg.
- Immerse the flask in an oil bath and gradually heat to 90-100 °C over 30 minutes. Maintain this temperature for 2 hours with intermittent shaking to facilitate the removal of the bulk of the water.
- Carefully vent the system with dry argon and allow it to cool to room temperature. The resulting solid is likely a monohydrate.
- Quickly transfer the solid to a mortar, pulverize it, and return it to the flask.
- Reconnect the flask to the vacuum line. Gradually heat the flask to 140-150 °C over 30 minutes without stirring.
- Once at temperature, begin gentle stirring and maintain the temperature and vacuum for an additional 2 hours. During this time, use a heat gun on the parts of the flask not submerged in the oil bath to remove any condensed water.
- After the final heating period, allow the flask to cool to room temperature under vacuum before filling with dry argon. The resulting fine, white-to-yellow powder is anhydrous **Cerium(III) iodide** and must be stored under an inert atmosphere.

Applications in Organic Synthesis

The primary application of **Cerium(III) iodide** in a research and drug development context is as a precursor to organocerium reagents. These reagents are typically generated in situ by reacting anhydrous CeI_3 with organolithium or Grignard reagents in an ethereal solvent like tetrahydrofuran (THF).^{[2][10]}

Organocerium reagents offer distinct advantages over their organolithium or Grignard counterparts:

- **Reduced Basicity:** They are significantly less basic, which allows them to react with carbonyl compounds that are prone to enolization without causing deprotonation.^[4]
- **High Oxophilicity:** The cerium atom is highly oxophilic, meaning it has a strong affinity for oxygen. This enhances the electrophilicity of the carbonyl carbon, promoting nucleophilic attack.^[11]
- **Chemoselectivity:** They exhibit high chemoselectivity, for example, adding exclusively in a 1,2-fashion to α,β -unsaturated carbonyl compounds.^[2]

A common application is in the Barbier reaction, a one-pot synthesis where the organometallic reagent is formed in the presence of the carbonyl substrate.^{[12][13]}

Figure 1. Workflow for the in-situ generation of an organocerium reagent from CeI_3 and its subsequent Barbier-type reaction with a ketone to form a tertiary alcohol.

Biological Relevance

While **Cerium(III) iodide** itself is primarily used as a synthetic reagent, the biological activity of cerium compounds is an area of active research. Cerium(III) ions and cerium oxide nanoparticles have been investigated for their antimicrobial properties and their potential roles in modulating biological processes such as biofilm formation and bone metabolism. However, there is currently a lack of specific research into the direct biological signaling pathways affected by **Cerium(III) iodide**. Its use as a "pharmaceutical intermediate" generally refers to its role in the synthesis of complex organic molecules that may have therapeutic applications, rather than a direct therapeutic effect of CeI_3 itself.^[4]

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References

- 1. next-gen.materialsproject.org [next-gen.materialsproject.org]
- 2. researchgate.net [researchgate.net]
- 3. researchgate.net [researchgate.net]
- 4. Organocerium reagents. Nucleophilic addition to easily enolizable ketones | Semantic Scholar [semanticscholar.org]
- 5. researchgate.net [researchgate.net]
- 6. Preparation of Anhydrous Single Crystals of Rare-Earth Halides - PMC [pmc.ncbi.nlm.nih.gov]
- 7. [PDF] Preparation of Anhydrous Single Crystals of Rare-Earth Halides | Semantic Scholar [semanticscholar.org]
- 8. Organic Syntheses Procedure [orgsyn.org]
- 9. Organic Syntheses Procedure [orgsyn.org]
- 10. Organocerium chemistry - Wikipedia [en.wikipedia.org]
- 11. CeCl₃/n-BuLi: Unraveling Imamoto's Organocerium Reagent - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Barbier reaction - Wikipedia [en.wikipedia.org]
- 13. researchtrends.net [researchtrends.net]
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